

# Comparative study of 4-Aminodiphenylamine sulfate and its derivatives as redox indicators

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## Compound of Interest

Compound Name: 4-Aminodiphenylamine sulfate

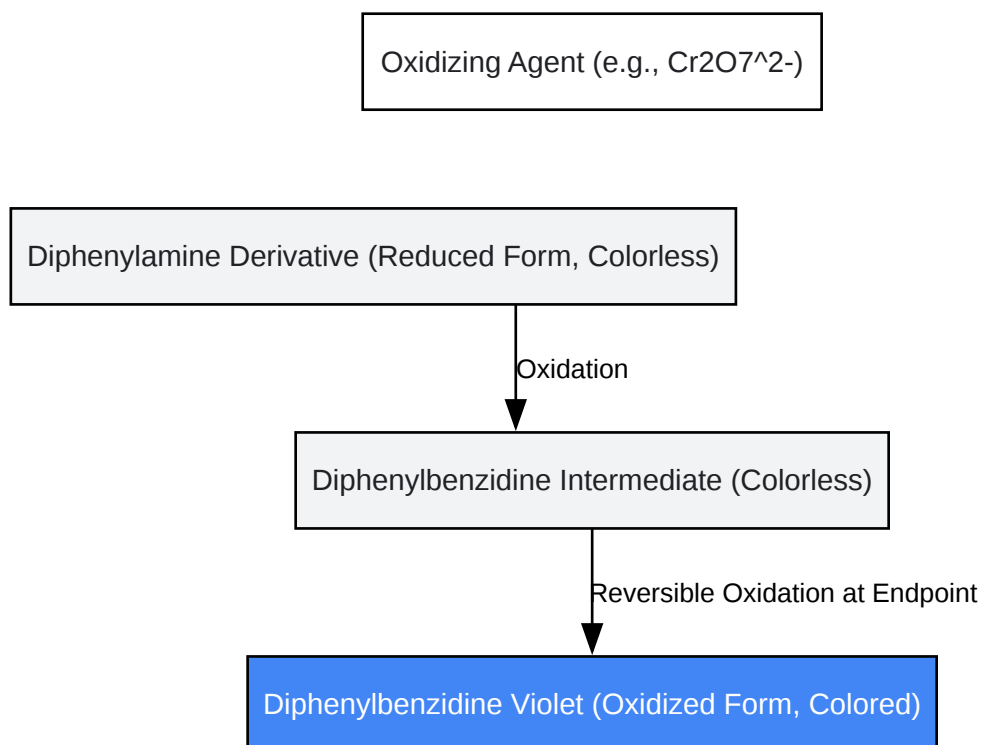
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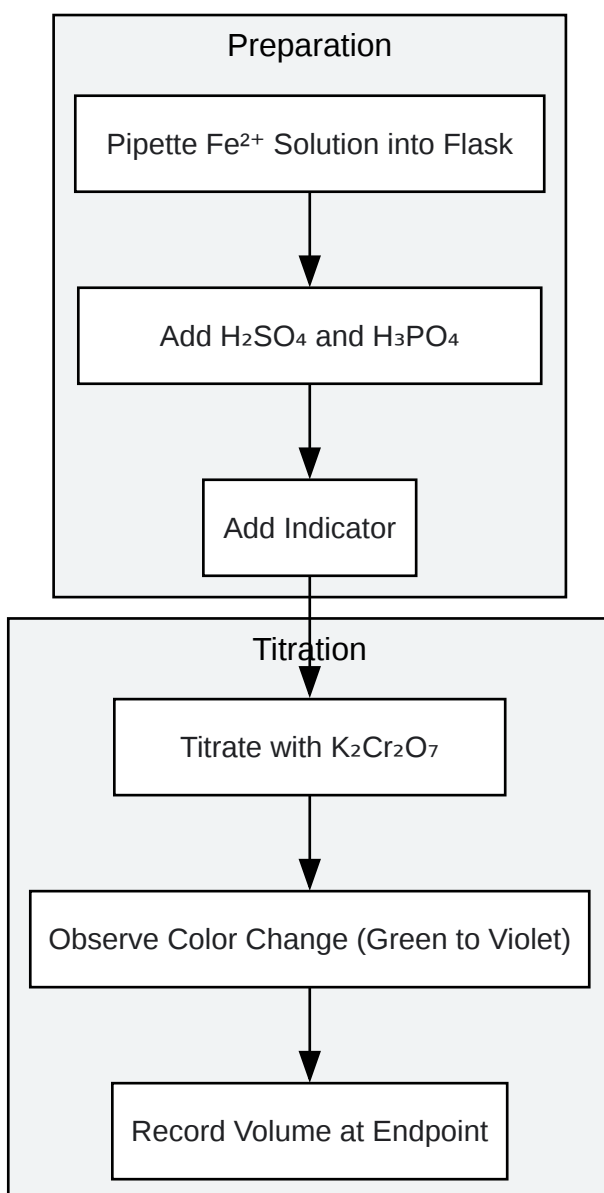
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## Mechanism of Action of Diphenylamine-Based Redox Indicators

Redox indicators are substances that exhibit a distinct color change at a specific electrode potential.<sup>[1]</sup> For diphenylamine and its derivatives, the mechanism involves a two-step oxidation process. Initially, the diphenylamine compound is oxidized to a colorless intermediate, diphenylbenzidine. This intermediate is then further oxidized in a reversible reaction to form a highly colored quinoid-type structure, typically violet or blue.<sup>[1][2]</sup> The addition of an amino group, as in 4-ADPA, can influence the redox potential and the color of the oxidized form.

The general oxidation pathway for diphenylamine-based indicators is illustrated below:





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## References

- 1. Chrominfo: Redox indicator: Theory, Mechanism, Types, Use, Example, List [chrominfo.blogspot.com]
- 2. Redox-Titration [vlab.andcollege.du.ac.in]
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